Aluminium metaphosphate crystal structure analysis

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Compound of Interest

Compound Name:	*Aluminium metaphosphate*
CAS No.:	*32823-06-6*
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An In-depth Technical Guide to the Crystal Structure of Aluminum Metaphosphate

Introduction

Aluminum metaphosphate, with the chemical formula $Al(PO_3)_3$, is a compound of significant interest in materials science and various industrial applications. Its diverse structural polymorphs contribute to a range of physicochemical properties, making it a subject of detailed crystallographic study. This guide provides a comprehensive overview of the crystal structure of aluminum metaphosphate, its synthesis, and the analytical techniques employed for its characterization. It is intended for researchers, scientists, and professionals in drug development who utilize phosphate-based materials.

Crystal Structure of Aluminum Metaphosphate Polymorphs

Aluminum metaphosphate is known to exist in several polymorphic forms, with the monoclinic and cubic structures being well-documented. These polymorphs exhibit distinct crystallographic parameters.

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Monoclinic $Al(PO_3)_3$

A significant polymorph of aluminum metaphosphate crystallizes in the monoclinic system. The structure consists of infinite chains of PO_4 tetrahedra that are interconnected by AlO_6 octahedra.[1] Each aluminum octahedron shares corners with six phosphate tetrahedra.[1]

Cubic $Al(PO_3)_3$

A cubic form of aluminum metaphosphate has also been identified.[2] This structure belongs to the space group I-43d.[2] The framework of this polymorph is also built from alternating AlO_4 and PO_4 tetrahedra.[3]

Data Presentation

The quantitative crystallographic data for the monoclinic and cubic polymorphs of aluminum metaphosphate are summarized below for comparative analysis.

Table 1: Crystallographic Data for Aluminum Metaphosphate Polymorphs

Parameter	Monoclinic $Al(PO_3)_3$[1]	Cubic $Al(PO_3)_3$[2]
Crystal System	Monoclinic	Cubic
Space Group	Ic (or I2/c)	I-43d
a (Å)	10.423	12.061
b (Å)	18.687	12.061
c (Å)	9.222	12.061
α (°)	90	90
β (°)	81.63	90
γ (°)	90	90
Z	12	-

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Table 2: Selected Mean Bond Angles in Monoclinic $Al(PO_3)_3$

Bond Angle	Value (°)[1]
Mean angle between shorter bonds in tetrahedra	117.5 (5)
Mean angle between longer bonds in tetrahedra around P(7), P(8), P(9)	106.2 (5)
Mean angle between longer bonds in other tetrahedra	100.2 (7)

Experimental Protocols

The characterization of aluminum metaphosphate's crystal structure relies on several key analytical techniques. The generalized protocols for these methods are detailed below.

X-Ray Diffraction (XRD)

X-Ray Diffraction is a fundamental technique for determining the crystalline structure of materials.

- Sample Preparation: The aluminum metaphosphate sample should be a fine, homogeneous powder. Gentle grinding with an agate mortar and pestle is recommended to achieve a particle size of less than 10 µm.[4]
- Instrument Parameters:
  - X-ray Source: Typically Cu Kα radiation (λ = 1.5406 Å) is used.[4]
  - Voltage and Current: Common settings are 40 kV and 40 mA.[4]
  - Scan Range (2θ): A range of 10° to 80° is generally sufficient for aluminum phosphate.[4]
  - Step Size and Scan Speed: A step size of 0.02° and a scan speed of 2°/minute are standard for routine analysis.[4]

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- Data Analysis: The resulting diffraction pattern is compared with standard patterns from databases like the ICDD PDF to identify the crystalline phases present.[4] Rietveld refinement can be used for a more detailed structural analysis.

Spectroscopic Analysis

Vibrational spectroscopy techniques like FTIR and Raman are used to probe the chemical bonds within the material.

- Fourier-Transform Infrared (FTIR) Spectroscopy:
  - Method: Attenuated Total Reflectance (ATR) is a common mode for solid samples.
  - Analysis: FTIR helps to identify the chemical bonds and functional groups. For aluminum metaphosphate, it can confirm the presence of P-O-Al and P-O-P bonds.[5][6] The region between 1000 and 1200 cm^{-1} is associated with P=O and P-OH stretching vibrations.[7]
- Raman Spectroscopy:
  - Analysis: This technique provides complementary information to FTIR. In aluminum phosphates, it can be used to identify $AlPO_4$ and FeO_x entities if present, as well as Si-O-P and P-O-P bonds.[7]
- X-ray Photoelectron Spectroscopy (XPS):
  - Method: XPS is a surface-sensitive technique providing elemental composition and chemical state information.[4] Spectra are often collected using monochromatic Al Kα X-radiation.[8]
  - Analysis: For aluminum metaphosphate, the O 1s region can be resolved into peaks corresponding to P-O-Al and P-O-P environments, typically around 532.3 eV and 533.7 eV, respectively.[5][6]

Synthesis Methodologies

The synthesis of aluminum metaphosphate can be achieved through various methods, with the choice of precursors and reaction conditions influencing the final product.

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- Reaction of Phosphoric Acid with Aluminum Precursors: A common method involves the reaction of phosphoric acid with aluminum compounds such as $Al(OH)_3$, $Al(NO_3)_3$, or $AlCl_3$, followed by annealing at elevated temperatures (e.g., 800 °C).[5][6]

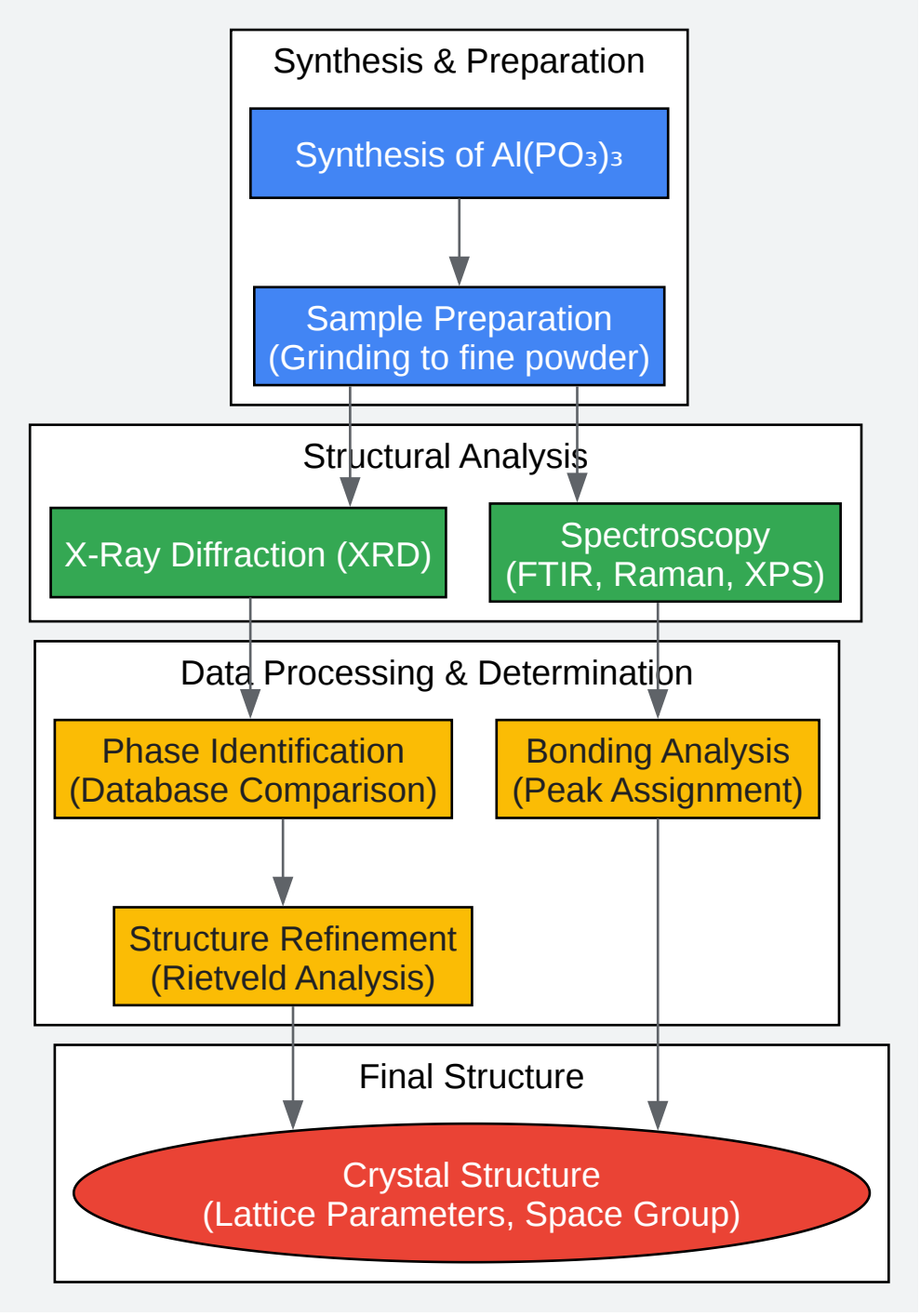
- Hydrothermal Synthesis: Large single crystals of aluminum phosphate can be grown using hydrothermal techniques, which involve crystallization from aqueous solutions at elevated temperatures and pressures.[9]

- Reaction with Aluminum Alkoxides: Aluminum metaphosphate can be prepared by reacting an aluminum alkoxide, such as aluminum sec-butoxide, with orthophosphoric acid. The mixture is heated through several stages to yield the final product.[10]

Visualizations

The following diagrams illustrate the logical workflow for the structural analysis of aluminum metaphosphate and the relationship between its synthesis and resulting structure.

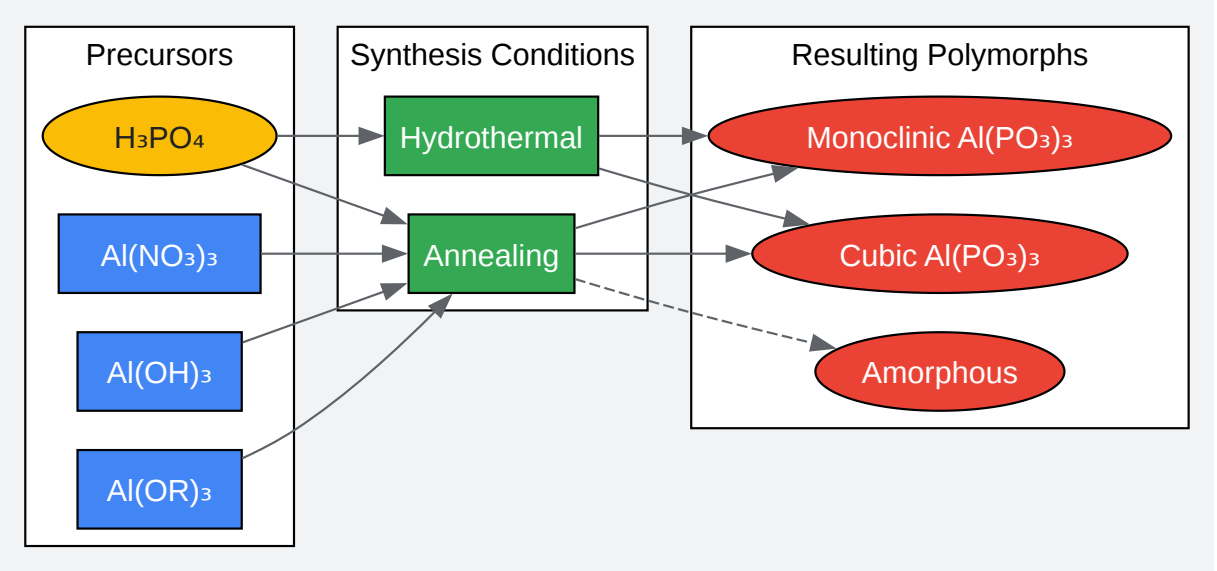
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Caption: Experimental workflow for aluminum metaphosphate crystal structure analysis.

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Caption: Relationship between synthesis precursors and the resulting $Al(PO_3)_3$ structure.

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